

Phenylsulfamide: A Technical Guide to Structure and Chemical Properties

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Compound of Interest

Compound Name: Phenylsulfamide

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The term "**phenylsulfamide**" can be ambiguous and is often used interchangeably to refer to two distinct chemical entities: Benzenesulfonamide and N-**Phenylsulfamide**. This guide will primarily focus on benzenesulfonamide, a foundational structure in medicinal chemistry, while also providing available information on N-**phenylsulfamide** to ensure clarity.

Benzenesulfonamide: The Core Structure

Benzenesulfonamide consists of a phenyl group attached to a sulfonamide group. It serves as a critical building block in the synthesis of a wide array of pharmaceutical drugs, including antibacterial agents, diuretics, and anticancer therapies.^{[1][2]} Its derivatives are noted for their ability to inhibit carbonic anhydrase, making them relevant in the treatment of various diseases.^{[3][4]}

Chemical Structure and Identification

The chemical structure of benzenesulfonamide is characterized by a benzene ring directly bonded to a sulfonyl group, which is in turn bonded to an amino group.

Caption: Chemical structure of Benzenesulfonamide.

- IUPAC Name: benzenesulfonamide^[5]
- CAS Number: 98-10-2^[5]

- Molecular Formula: $C_6H_7NO_2S$ ^[5]
- Synonyms: Phenylsulfonamide, Benzenesulphonamide^{[5][6]}

Quantitative Chemical Properties

The following table summarizes key quantitative data for benzenesulfonamide.

Property	Value	Source(s)
Molecular Weight	157.19 g/mol	^{[3][5]}
Melting Point	149-152 °C	^[3]
Boiling Point	315.5 ± 25.0 °C (Predicted)	^[3]
Water Solubility	4.3 g/L at 16 °C	^{[2][7]}
Solubility in Methanol	25 mg/mL	^{[2][7]}
pKa	10.1 at 25 °C	^{[2][3]}
Appearance	White to off-white crystalline powder	^{[3][8]}

Experimental Protocols

A general laboratory procedure for the synthesis of benzenesulfonamide from benzenethiol is as follows:

Materials:

- Benzenethiol
- Iodine (I₂)
- Acetonitrile
- Ammonia (25% in H₂O)
- tert-Butyl hydroperoxide (TBHP, 70 wt. % in H₂O)

- Ethyl acetate
- Pentane
- Distilled water

Procedure:

- To a 25 mL tube equipped with a stirring bar, add benzenethiol (1 mmol) and iodine (20 mol%).
- Inject 1 mL of acetonitrile, 5 equivalents of aqueous ammonia, and 5 equivalents of TBHP.
- Seal the tube and heat the reaction mixture to 100 °C for 16 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Quench the reaction with distilled water.
- Extract the aqueous solution with ethyl acetate.
- Purify the crude product by column chromatography using a mixture of ethyl acetate and pentane (1:4 ratio) as the eluent to obtain pure benzenesulfonamide.[\[9\]](#)

Sample Preparation:

- Weigh approximately 5-10 mg of dry benzenesulfonamide into a clean, dry vial.
- Add 0.6-0.7 mL of a suitable deuterated solvent, such as DMSO-d₆.
- Gently swirl the vial to ensure complete dissolution.
- Transfer the solution to a 5 mm NMR tube.[\[10\]](#)

¹H NMR Spectral Data (in DMSO-d₆):

- δ 7.85 ppm (multiplet, 2H): Aromatic protons ortho to the sulfonamide group.[\[11\]](#)
- δ 7.58 ppm (multiplet, 3H): Aromatic protons meta and para to the sulfonamide group.[\[11\]](#)

- δ 7.37 ppm (singlet, 2H): Protons of the NH_2 group.[11]

D₂O Exchange for N-H Proton Identification: To confirm the N-H proton signal, a D₂O exchange experiment can be performed. After acquiring the initial ¹H NMR spectrum, add a drop of deuterium oxide (D₂O) to the NMR tube, shake well, and re-acquire the spectrum. The signal corresponding to the N-H protons should disappear or significantly decrease in intensity.[10]

Caption: General workflow for NMR analysis of Benzenesulfonamide.

The IR spectrum of benzenesulfonamide shows characteristic absorption bands for its functional groups.[12]

- N-H stretching: Asymmetric and symmetric stretching vibrations are typically observed in the range of 3473-3345 cm^{-1} .[12]
- S=O stretching: Strong absorption bands for asymmetric and symmetric stretching of the sulfonyl group appear in the ranges of 1383-1318 cm^{-1} and 1150s cm^{-1} , respectively.
- S-N stretching: This vibration is observed in the region of 939-915 cm^{-1} .[13]

Mass spectrometry data for benzenesulfonamide can be obtained using various ionization techniques. The molecular ion peak $[\text{M}]^+$ is observed at m/z 157.

N-Phenylsulfamide

N-Phenylsulfamide is a sulfamide derivative where one of the amide nitrogens is substituted with a phenyl group. It is structurally distinct from benzenesulfonamide.

Chemical Structure and Identification

Caption: Chemical structure of N-**Phenylsulfamide**.

- IUPAC Name: N-**phenylsulfamide**
- Molecular Formula: $\text{C}_6\text{H}_8\text{N}_2\text{O}_2\text{S}$

Detailed experimental data for the parent N-**phenylsulfamide** is less commonly reported in readily accessible literature compared to its numerous derivatives, such as N,N-dimethyl-N'-

phenylsulfamide.[14]

Signaling Pathways and Biological Activity

While the parent benzenesulfonamide is a carbonic anhydrase inhibitor, its primary role in drug development is often as a scaffold.[15] Modifications to the phenyl ring and the sulfonamide nitrogen lead to a vast library of compounds with diverse biological activities. For instance, many well-known "sulfa drugs" are derivatives of benzenesulfonamide. The specific signaling pathways modulated are highly dependent on the nature of these substitutions. The core benzenesulfonamide structure itself is not typically associated with complex signaling pathway diagrams in the way a more complex drug molecule would be.

In summary, benzenesulfonamide is a well-characterized and versatile chemical compound with significant importance in medicinal chemistry. Its straightforward synthesis and the wealth of available spectral data make it an ideal starting point for the development of new therapeutic agents. While N-**phenylsulfamide** is a distinct chemical entity, it is less commonly encountered as a parent compound in the scientific literature.

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